

Essential Safety and Handling Protocols for SHEN26 (ATV014)

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Compound of Interest

Compound Name: SHEN26

Cat. No.: B12372595

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This document provides crucial safety and logistical guidance for the handling and disposal of **SHEN26**, also known as ATV014, an investigational antiviral compound. The information herein is intended for researchers, scientists, and drug development professionals. Given that a specific Material Safety Data Sheet (MSDS) for **SHEN26** is not publicly available, these guidelines are based on best practices for handling potent, non-volatile, small molecule antiviral compounds and nucleoside analogs in a laboratory setting.

Hazard Communication

SHEN26 is an orally active RNA-dependent RNA polymerase (RdRp) inhibitor.^[1] As an investigational new drug, the full toxicological profile of **SHEN26** has not been completely characterized. Therefore, it should be handled with caution as a potentially hazardous substance. Assume the compound may be toxic and handle it in a controlled laboratory environment to minimize exposure.

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent skin and respiratory exposure. The following table summarizes the required PPE for handling **SHEN26** powder and solutions.

Operation	Required PPE	Specifications & Best Practices
Handling Solid Compound (Weighing, Aliquoting)	- Double Nitrile Gloves- Lab Coat- Safety Goggles with Side Shields- N95 Respirator or higher	- Gloves: Wear two pairs of nitrile gloves. Check for perforations before use. Change gloves immediately if contaminated. Do not reuse disposable gloves.[2]- Lab Coat: A buttoned lab coat is required to protect clothing and skin.[3]- Eye Protection: Safety goggles are essential to protect against splashes or airborne particles.[3]- Respiratory Protection: Use an N95 respirator or a higher level of respiratory protection, especially when handling the powder outside of a containment system.
Handling Solutions	- Nitrile Gloves- Lab Coat- Safety Glasses with Side Shields	- Gloves: A single pair of nitrile gloves is the minimum requirement.[4]- Eye Protection: Protects against splashes of the solution.[4]
High-Energy Operations (e.g., Sonicating, Vortexing)	- Nitrile Gloves- Lab Coat- Safety Goggles and Face Shield	- Face Shield: A face shield worn over safety goggles provides an additional layer of protection against splashes.

Engineering Controls

- Chemical Fume Hood: All work with the solid form of **SHEN26** and concentrated solutions should be performed in a certified chemical fume hood to minimize inhalation exposure.

- **Ventilated Enclosure:** A ventilated balance enclosure is recommended for weighing the powdered compound.

Handling and Experimental Protocols

4.1. Preparation and Weighing:

- Designate a specific area within a chemical fume hood for handling **SHEN26**.
- Assemble all necessary equipment (spatulas, weigh boats, tubes) before retrieving the compound from storage.
- Don all required PPE as specified in the table above.
- Carefully weigh the desired amount of **SHEN26** powder in a ventilated enclosure or chemical fume hood.
- Clean the balance and surrounding area with a damp paper towel immediately after weighing to remove any residual powder. Dispose of the towel as hazardous waste.

4.2. Solution Preparation:

- Prepare solutions within a chemical fume hood.
- Add the solvent to the weighed **SHEN26** powder slowly to avoid splashing.
- Cap the container securely before mixing or vortexing.

4.3. Accidental Spills:

- **Small Spills:**
 - Alert others in the vicinity.
 - Wear appropriate PPE.
 - Cover the spill with absorbent material.
 - Clean the area with a suitable solvent (e.g., 70% ethanol), working from the outside in.

- Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Large Spills:
 - Evacuate the immediate area.
 - Alert your institution's environmental health and safety (EHS) department.
 - Prevent others from entering the area.

Disposal Plan

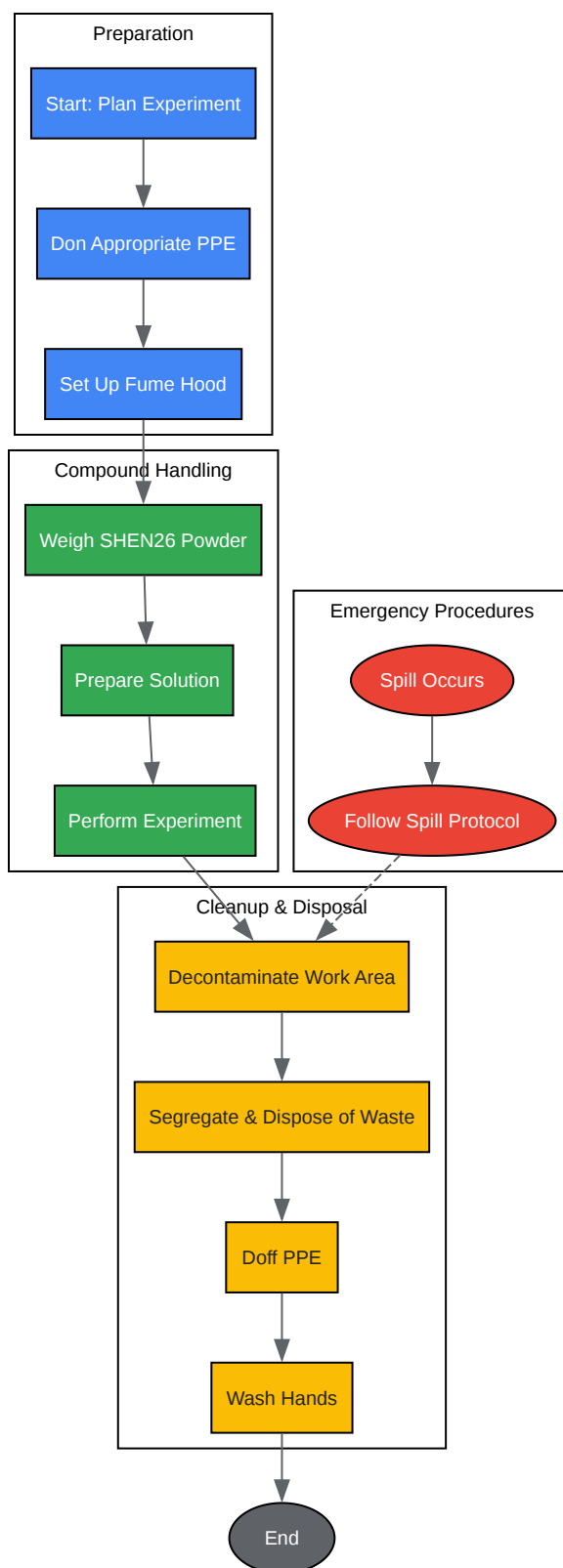
All waste contaminated with **SHEN26** must be treated as hazardous chemical waste.

- Solid Waste: This includes contaminated gloves, weigh boats, paper towels, and any other disposable materials. Collect in a dedicated, clearly labeled, sealed hazardous waste bag or container.
- Liquid Waste: Collect all solutions containing **SHEN26** in a sealed, properly labeled, and leak-proof hazardous waste container. Do not pour **SHEN26** solutions down the drain.
- Sharps Waste: Needles, syringes, or other contaminated sharps must be disposed of in a designated sharps container.

Follow all local and institutional regulations for hazardous waste disposal.

Visual Workflow for Safe Handling

The following diagram illustrates the logical workflow for the safe handling of **SHEN26**.



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Caption: Workflow for Safe Handling of **SHEN26**.

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